

CAS number and IUPAC nomenclature for sodium plumbate.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium plumbate

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Sodium Plumbate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **sodium plumbate**, covering its chemical identity, properties, synthesis, and analytical procedures. The information is intended to serve as a valuable resource for professionals in research and development.

Chemical Identity and Nomenclature

Sodium plumbate is an inorganic compound containing lead in the +4 oxidation state. It exists in both anhydrous and hydrated forms. The nomenclature and identifying numbers for these forms are crucial for accurate scientific communication and regulatory compliance.

Two primary forms are recognized:

- Anhydrous **Sodium Plumbate**: Identified by the chemical formula Na_2PbO_3 .
- **Sodium Plumbate** Trihydrate: The more common form, with the chemical formula $\text{Na}_2\text{PbO}_3 \cdot 3\text{H}_2\text{O}$.[\[1\]](#)

Proper identification is essential for experimental reproducibility and for consulting safety and regulatory documentation.

CAS Numbers and IUPAC Nomenclature

The Chemical Abstracts Service (CAS) has assigned distinct registry numbers to the anhydrous and trihydrate forms of **sodium plumbate**, facilitating their unambiguous identification in databases and literature. The International Union of Pure and Applied Chemistry (IUPAC) provides systematic names for these compounds.

| Compound Name | CAS Number | Molecular Formula | IUPAC Name |
|-----------------------------|------------|---|---------------------------------------|
| Sodium Plumbate (Anhydrous) | 12201-47-7 | Na_2PbO_3 | Disodium-dioxido(oxo)lead |
| Sodium Plumbate Trihydrate | 52623-79-7 | $\text{Na}_2\text{PbO}_3 \cdot 3\text{H}_2\text{O}$ | Disodium-dioxido(oxo)lead—water (1/3) |

Physicochemical Properties

Sodium plumbate is a yellow, crystalline solid.^{[2][3][4]} Its properties are influenced by its hydration state. The trihydrate is more commonly encountered in laboratory settings.

| Property | Value (Anhydrous) | Value (Trihydrate) |
|------------------|-----------------------------------|---|
| Molecular Weight | 301.18 g/mol ^{[2][3][4]} | 355.23 g/mol ^[1] |
| Appearance | Yellow powder | Yellow, fused, hygroscopic lumps ^{[2][3][4]} |
| Solubility | Soluble in water (decomposes) | Soluble in water (decomposes) |

Synthesis of Sodium Plumbate

The synthesis of **sodium plumbate** generally involves the reaction of a lead(IV) compound with a strong sodium base. A common laboratory-scale preparation utilizes lead(IV) oxide and sodium hydroxide.

Experimental Protocol: Synthesis from Lead(IV) Oxide

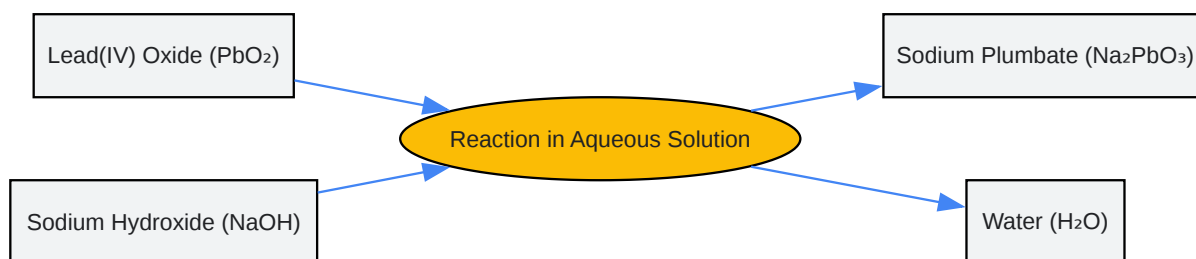
This protocol outlines a general procedure for the synthesis of **sodium plumbate**.

Materials:

- Lead(IV) oxide (PbO_2)
- Sodium hydroxide (NaOH)
- Distilled water
- Beaker
- Stirring rod
- Heating mantle
- Filtration apparatus (e.g., Büchner funnel)
- Drying oven

Procedure:

- In a beaker, prepare a concentrated solution of sodium hydroxide by dissolving it in a minimal amount of distilled water.
- Gradually add lead(IV) oxide to the sodium hydroxide solution while stirring continuously.
- Heat the mixture gently using a heating mantle. The reaction of lead(IV) oxide with alkali forms plumbates.[5]
- Continue heating and stirring until the reaction is complete, which is typically indicated by a change in the color and consistency of the mixture.
- Allow the mixture to cool to room temperature.
- Filter the resulting solid **sodium plumbate** using a filtration apparatus.
- Wash the collected solid with a small amount of cold distilled water to remove any unreacted sodium hydroxide.
- Dry the product in a drying oven at a low temperature to avoid decomposition.

Logical Relationship for **Sodium Plumbate** Synthesis

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Caption: Synthesis of **Sodium Plumbate** from Lead(IV) Oxide and Sodium Hydroxide.

Quantitative Analysis of Sodium Plumbate

The purity of synthesized **sodium plumbate** can be determined by analyzing its lead content. Gravimetric analysis, by precipitation of lead as lead chromate, is a classic and reliable method.

Experimental Protocol: Gravimetric Determination of Lead as Lead Chromate

This protocol details the steps for the quantitative determination of lead in a sample of **sodium plumbate**.

Materials:

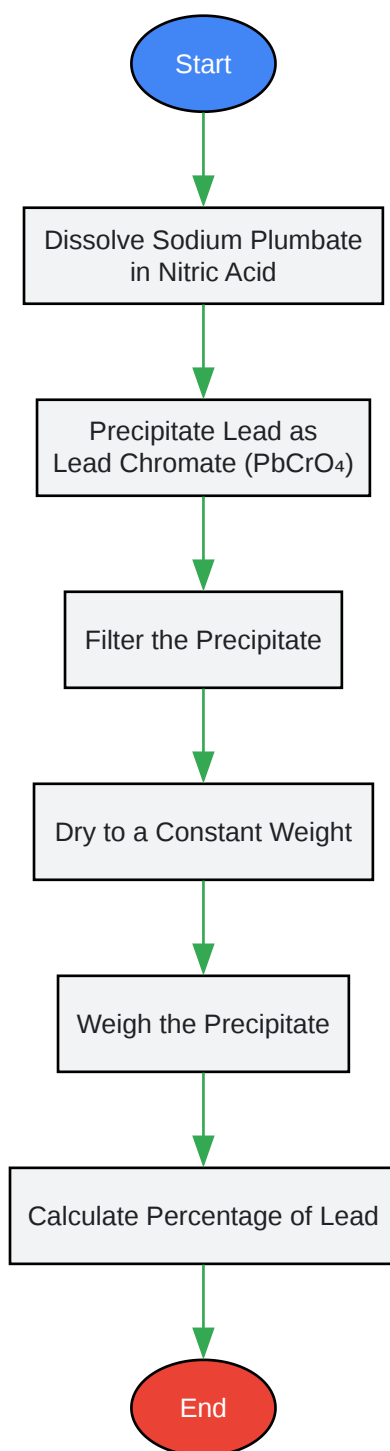
- **Sodium plumbate** sample
- Nitric acid (dilute)
- Potassium chromate (K₂CrO₄) solution
- Distilled water
- Beakers
- Volumetric flask

- Pipettes
- Sintered glass crucible
- Drying oven
- Analytical balance

Procedure:

- Accurately weigh a sample of **sodium plumbate** and dissolve it in dilute nitric acid in a beaker.
- Transfer the solution to a volumetric flask and dilute to a known volume with distilled water.
- Pipette a known volume of the sample solution into a clean beaker.
- Heat the solution to boiling and add a solution of potassium chromate dropwise with constant stirring. This will precipitate the lead as lead chromate (PbCrO_4).[\[6\]](#)[\[7\]](#)
- Continue adding potassium chromate until no more precipitate forms.
- Allow the precipitate to settle, then filter it through a pre-weighed sintered glass crucible.
- Wash the precipitate with cold distilled water to remove any soluble impurities.
- Dry the crucible with the precipitate in an oven at 120°C to a constant weight.[\[7\]](#)
- From the weight of the lead chromate precipitate, calculate the percentage of lead in the original **sodium plumbate** sample.

Experimental Workflow for Quantitative Analysis



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Caption: Workflow for the Gravimetric Determination of Lead in **Sodium Plumbate**.

Applications and Relevance to Drug Development

Sodium plumbate is a strong oxidizing agent and finds applications in various chemical syntheses.[2][4] It can be used in the preparation of other lead compounds and in the manufacture of certain types of glass and ceramics.

Due to its inherent toxicity and strong oxidizing nature, **sodium plumbate** has no direct applications in drug development. The presence of lead is a significant safety concern, and its reactive nature is incompatible with biological systems. Professionals in drug development should be aware of the hazards associated with lead compounds and avoid their use in pharmaceutical formulations.

Safety and Handling

Sodium plumbate is a hazardous substance and must be handled with appropriate safety precautions. It is toxic if ingested or inhaled and can cause irritation to the skin and eyes.[2] Due to the presence of lead, it is also a suspected carcinogen and teratogen.

Handling Precautions:

- Always work in a well-ventilated area or use a fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoid creating dust when handling the solid material.
- Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong acids and reducing agents.

Disclaimer: This technical guide is for informational purposes only and does not constitute professional advice. All laboratory work should be conducted by trained professionals in accordance with established safety protocols.

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- To cite this document: BenchChem. [CAS number and IUPAC nomenclature for sodium plumbate.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1614394#cas-number-and-iupac-nomenclature-for-sodium-plumbate]

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